

Endogenous Ligands for ROR γ and ROR γ t: An In-depth Technical Guide

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Compound of Interest

Compound Name: 7B,27-Dihydroxycholesterol

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Introduction

Retinoic acid receptor-related orphan receptor gamma (ROR γ) and its thymus-specific isoform, ROR γ t, are nuclear receptors that play pivotal roles in a variety of physiological processes. ROR γ is broadly expressed and involved in metabolic regulation, while ROR γ t is a master regulator of T helper 17 (Th17) cell differentiation and is crucial for the development of lymphoid tissues.^[1] Consequently, these receptors have emerged as significant therapeutic targets for autoimmune diseases, inflammation, and certain cancers. Understanding the endogenous molecules that modulate their activity is paramount for the development of novel therapeutics. This guide provides a comprehensive overview of the known endogenous ligands for ROR γ and ROR γ t, detailed experimental protocols for their study, and a summary of their quantitative binding data.

Endogenous Ligands: Cholesterol Metabolites Take Center Stage

The ligand-binding pocket of ROR γ is constitutively active, suggesting the presence of endogenous agonists that stabilize this active conformation.[2] Research has identified several classes of endogenous lipids, primarily intermediates of the cholesterol biosynthesis pathway and various oxysterols, as bona fide ligands for ROR γ and ROR γ t. These molecules can act as agonists, enhancing the transcriptional activity of the receptor, or as inverse agonists, repressing its basal activity.

Cholesterol Biosynthetic Intermediates (CBIs) as Agonists

A significant body of evidence points to cholesterol biosynthetic intermediates (CBIs) as key endogenous agonists for ROR γ t.[1] These molecules are necessary and sufficient to drive ROR γ t-dependent transcription.[1] Specific CBIs that have been shown to bind to and activate ROR γ include:

- Zymosterone
- Zymosterol
- 7-Dehydrocholesterol (7-DHC)
- Desmosterol

Lanosterol and cholesterol itself are considered weak agonists.[3] The intracellular concentrations of these CBIs are often sufficient to occupy a majority of ROR γ receptors, suggesting a direct physiological role in regulating ROR γ t activity.[1]

Oxysterols: A Diverse Class of Modulators

Oxysterols, which are oxidized derivatives of cholesterol, represent another major class of endogenous ROR γ ligands with a broader range of activities, including both agonism and inverse agonism.

Agonistic Oxysterols:

Several hydroxycholesterols have been identified as potent agonists of ROR γ , promoting the recruitment of coactivators. These include:

- 20 α -hydroxycholesterol (20 α -HC)[4]
- 22(R)-hydroxycholesterol (22R-HC)[4]
- 25-hydroxycholesterol (25-HC)[4][5]
- 27-hydroxycholesterol (27-HC)[6]
- 7 β ,27-dihydroxycholesterol (7 β ,27-OHC)[6]

Among these, 7 β ,27-OHC has been highlighted as a potent and selective agonist that can drive Th17 cell differentiation.[6]

Inverse Agonistic Oxysterols:

In contrast, certain 7-oxygenated sterols and other oxysterols can act as inverse agonists, repressing the constitutive activity of ROR γ . These include:

- 7 α -hydroxycholesterol (7 α -OHC)
- 7 β -hydroxycholesterol (7 β -OHC)
- 7-ketocholesterol (7-KC)
- 24S-hydroxycholesterol (cerebrosterol)[4]
- 24(S),25-epoxycholesterol

These molecules have been shown to bind to ROR γ with high affinity and suppress its transcriptional activity.

Quantitative Data on Endogenous Ligand Binding

The following tables summarize the reported binding affinities and functional potencies of various endogenous ligands for ROR γ .

Table 1: Agonistic Ligands - Binding Affinity and Potency

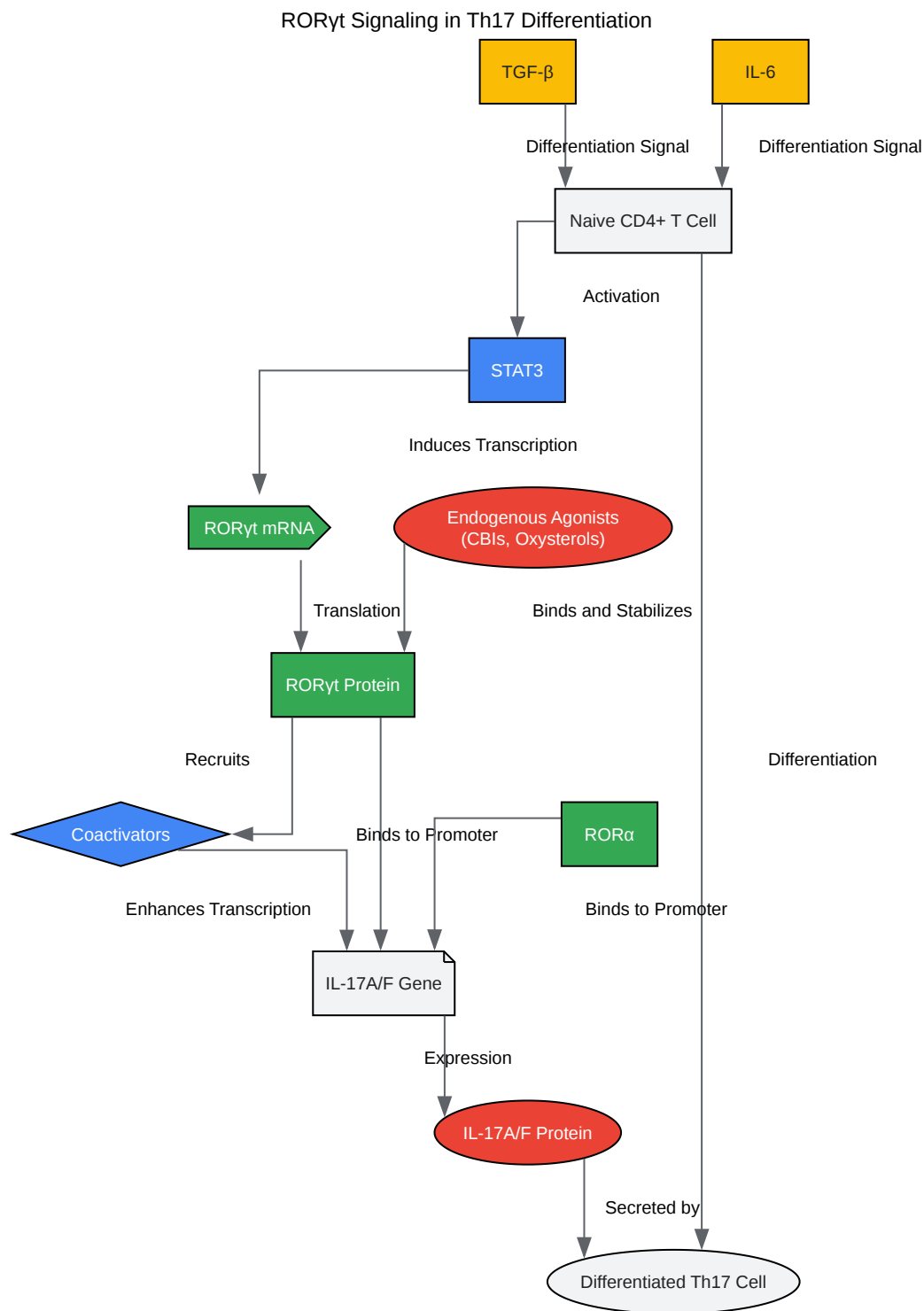
Ligand	Assay Type	Parameter	Value (nM)	Reference
20 α -hydroxycholesterol	Coactivator Recruitment (AlphaScreen)	EC50	~20-40	[5]
22(R)-hydroxycholesterol	Coactivator Recruitment (AlphaScreen)	EC50	~20-40	[5]
25-hydroxycholesterol	Coactivator Recruitment (AlphaScreen)	EC50	~20-40	[5]
Cholesterol	Coactivator Recruitment (AlphaScreen)	EC50	~200	[5]
7 β ,27-dihydroxycholesterol	Radioligand Binding (Competition)	Ki	120	[6]
27-hydroxycholesterol	Radioligand Binding (Competition)	Ki	280	[6]
7 α ,27-dihydroxycholesterol	Radioligand Binding (Competition)	Ki	1008	[6]
Desmosterol	Radioligand Binding (Competition)	Kd	<150	[1]
Zymosterol	Radioligand Binding (Competition)	Kd	<150	[1]
7-Dehydrocholesterol	Radioligand Binding (Competition)	Kd	<150	[1]

Table 2: Inverse Agonistic Ligands - Binding Affinity and Potency

Ligand	Assay Type	Parameter	Value (nM)	Reference
7 α -hydroxycholesterol	Radioligand Binding (Competition)	Ki	~10-20	
7 β -hydroxycholesterol	Radioligand Binding (Competition)	Ki	~10-20	
7-ketocholesterol	Radioligand Binding (Competition)	Ki	~10-20	
24S-hydroxycholesterol	Radioligand Binding (Competition)	Ki	~25	
24(S),25-epoxycholesterol	Radioligand Binding (Competition)	Ki	20	
7 α -hydroxycholesterol	Reporter Gene Assay	IC50	1300-1700	
7 β -hydroxycholesterol	Reporter Gene Assay	IC50	700-1400	
7-ketocholesterol	Reporter Gene Assay	IC50	620-2200	
24S-hydroxycholesterol	Reporter Gene Assay	IC50	280	

Key Signaling Pathway: RORyt in Th17 Cell Differentiation

RORyt is the master transcriptional regulator of Th17 cell differentiation. Upon activation of naive CD4⁺ T cells in the presence of cytokines such as TGF- β and IL-6, the expression of RORyt is induced. RORyt, along with other transcription factors like STAT3 and ROR α , then drives the expression of the hallmark Th17 cytokines, including IL-17A, IL-17F, and IL-22. Endogenous agonists of RORyt, such as certain CBIs and oxysterols, are thought to be crucial for stabilizing the active conformation of the receptor and promoting the recruitment of coactivators, thereby enhancing the transcription of these target genes.



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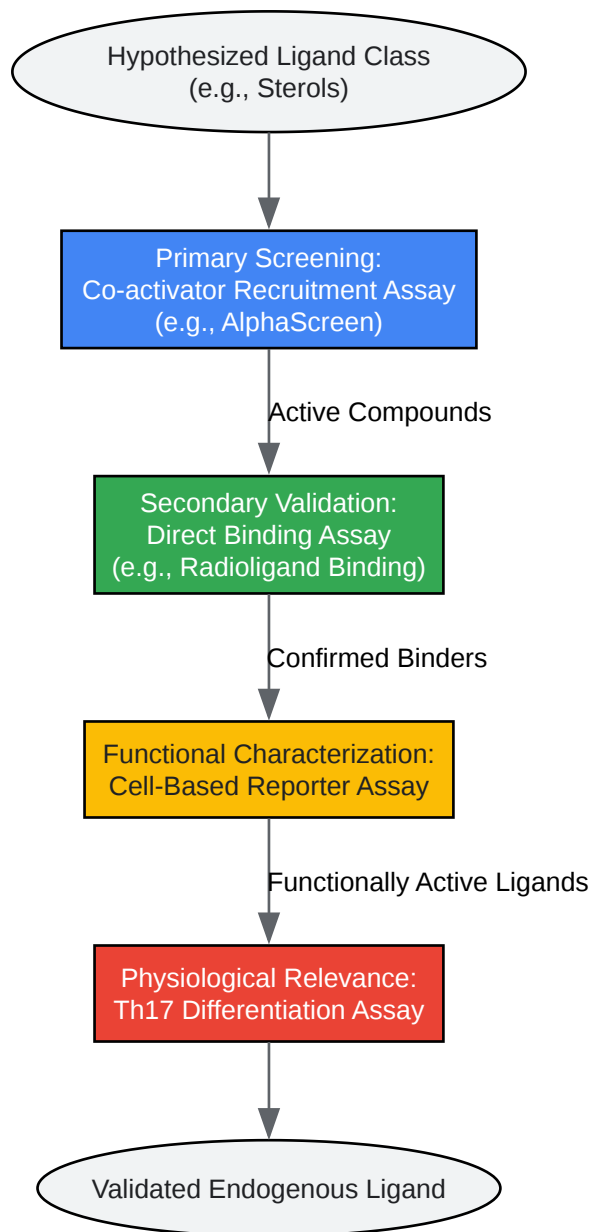
RORyt signaling pathway in Th17 cell differentiation.

Experimental Protocols

Experimental Workflow for Identifying and Characterizing Endogenous Ligands

The identification and characterization of endogenous ROR γ ligands typically follow a multi-step process involving biochemical and cell-based assays.

Workflow for RORy Endogenous Ligand Characterization



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A typical experimental workflow for ligand discovery.

Detailed Methodologies

1. Co-activator Recruitment Assay (AlphaScreen)

This assay measures the ability of a ligand to promote the interaction between the RORy ligand-binding domain (LBD) and a co-activator peptide.

- Principle: The assay utilizes donor and acceptor beads that are brought into close proximity when the RORy LBD binds to a co-activator peptide in the presence of an agonist ligand. Excitation of the donor bead results in the generation of singlet oxygen, which diffuses to the acceptor bead, leading to a chemiluminescent signal.
- Materials:
 - Recombinant His-tagged RORy LBD
 - Biotinylated co-activator peptide (e.g., from SRC1/NCoA-1)
 - Streptavidin-coated donor beads
 - Anti-His antibody-conjugated acceptor beads
 - Assay buffer (e.g., 25 mM HEPES, pH 7.4, 100 mM NaCl, 0.1% BSA)
 - 384-well white opaque microplates
 - Test compounds (endogenous ligands)
- Procedure:
 - Prepare serial dilutions of the test compounds in assay buffer.
 - In a 384-well plate, add the His-RORy LBD and the biotinylated co-activator peptide.
 - Add the test compounds to the wells.
 - Incubate for 30 minutes at room temperature.
 - Add a mixture of streptavidin-donor beads and anti-His acceptor beads.
 - Incubate for 1-2 hours at room temperature in the dark.
 - Read the plate on an AlphaScreen-capable plate reader.

- Data Analysis: Plot the AlphaScreen signal against the logarithm of the ligand concentration and fit the data to a sigmoidal dose-response curve to determine the EC50 value.

2. Radioligand Binding Assay (Filtration-Based)

This assay directly measures the binding of a radiolabeled ligand to RORy and can be used in a competition format to determine the binding affinity of unlabeled test compounds.

- Principle: A radiolabeled ligand (e.g., [^3H]-25-hydroxycholesterol) is incubated with a source of RORy (e.g., cell membranes expressing the receptor). The mixture is then filtered through a glass fiber filter, which traps the receptor-bound radioligand. The amount of radioactivity on the filter is proportional to the amount of bound ligand. In a competition assay, increasing concentrations of an unlabeled test compound are used to displace the binding of the radioligand, allowing for the determination of the test compound's inhibitory constant (K_i).
- Materials:
 - Cell membranes expressing RORy
 - Radiolabeled ligand (e.g., [^3H]-25-hydroxycholesterol)
 - Unlabeled test compounds
 - Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4)
 - Wash buffer (ice-cold assay buffer)
 - Glass fiber filters (e.g., Whatman GF/B) pre-soaked in polyethyleneimine (PEI)
 - Filtration apparatus
 - Scintillation cocktail and counter
- Procedure:
 - Prepare serial dilutions of the unlabeled test compounds.

- In tubes or a 96-well plate, add the cell membranes, a fixed concentration of the radiolabeled ligand, and varying concentrations of the unlabeled test compound.
- For total binding, omit the unlabeled compound. For non-specific binding, include a high concentration of a known RORy ligand.
- Incubate to allow binding to reach equilibrium (e.g., 60 minutes at 25°C).
- Rapidly filter the contents of each tube through a pre-soaked glass fiber filter using a vacuum filtration manifold.
- Wash the filters multiple times with ice-cold wash buffer to remove unbound radioligand.
- Place the filters in scintillation vials, add scintillation cocktail, and count the radioactivity.
- Data Analysis: Calculate specific binding by subtracting non-specific binding from total binding. Plot the percentage of specific binding against the logarithm of the competitor concentration and fit the data to a one-site competition model to determine the IC50. Calculate the Ki value using the Cheng-Prusoff equation.

3. Cell-Based Reporter Gene Assay

This assay measures the ability of a ligand to modulate the transcriptional activity of RORy in a cellular context.

- Principle: Cells are co-transfected with two plasmids: one expressing a fusion protein of the RORy LBD and the GAL4 DNA-binding domain, and another containing a luciferase reporter gene under the control of a GAL4 upstream activating sequence (UAS). If a ligand activates the RORy LBD, the fusion protein binds to the UAS and drives the expression of luciferase, which can be measured as a luminescent signal.
- Materials:
 - HEK293T cells or other suitable cell line
 - Expression plasmid for GAL4-RORy LBD fusion protein
 - Reporter plasmid with a GAL4 UAS driving a luciferase gene

- Transfection reagent
- Cell culture medium
- Test compounds
- Luciferase assay reagent
- Procedure:
 - Seed cells in a 96-well plate.
 - Co-transfect the cells with the GAL4-RORy LBD expression plasmid and the luciferase reporter plasmid.
 - After 24 hours, treat the cells with serial dilutions of the test compounds.
 - Incubate for another 18-24 hours.
 - Lyse the cells and measure the luciferase activity using a luminometer.
- Data Analysis: Normalize the luciferase activity to a control (e.g., vehicle-treated cells). Plot the normalized activity against the logarithm of the ligand concentration to determine EC50 (for agonists) or IC50 (for inverse agonists) values.

Conclusion

The identification of cholesterol biosynthetic intermediates and oxysterols as endogenous ligands for RORy and RORyt has significantly advanced our understanding of how these critical nuclear receptors are regulated. This knowledge provides a foundation for the rational design of synthetic modulators with therapeutic potential. The experimental protocols detailed in this guide offer a robust framework for researchers to further investigate the complex interplay between these endogenous ligands and RORy/RORyt, paving the way for novel drug discovery efforts targeting a range of immune and metabolic diseases.

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